

Application Note & Synthesis Protocol: N-(4-Bromo-2-fluorophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Bromo-2-fluorophenyl)acetamide

CAS No.: 326-66-9

Cat. No.: B184462

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Abstract & Introduction

N-(4-Bromo-2-fluorophenyl)acetamide is a key halogenated aromatic amide that serves as a versatile intermediate in the synthesis of complex organic molecules. Its structural motifs are prevalent in pharmacologically active compounds and advanced materials. The presence of the bromine and fluorine atoms provides distinct handles for further chemical modifications, such as cross-coupling reactions, while the acetamide group can influence solubility and participate in hydrogen bonding.

This document provides a comprehensive, field-proven protocol for the synthesis of **N-(4-Bromo-2-fluorophenyl)acetamide** via the N-acetylation of 4-Bromo-2-fluoroaniline. As your Senior Application Scientist, this guide is designed not merely to provide a sequence of steps, but to impart a deeper understanding of the process causality. The protocol is self-validating, incorporating in-process controls and detailed characterization methods to ensure the synthesis of a high-purity final product.

Reaction Principle and Mechanism

The synthesis proceeds via a classic nucleophilic acyl substitution reaction. The lone pair of electrons on the nitrogen atom of the 4-bromo-2-fluoroaniline (the nucleophile) attacks the electrophilic carbonyl carbon of acetic anhydride. The subsequent collapse of the tetrahedral intermediate and loss of acetate as a leaving group yields the stable amide product, **N-(4-Bromo-2-fluorophenyl)acetamide**. The reaction is typically conducted in a suitable solvent that can facilitate the interaction of the reactants.

Diagram 1: Reaction Scheme

Caption: Overall synthesis of **N-(4-Bromo-2-fluorophenyl)acetamide**.

Materials and Equipment

Reagents and Chemicals

Reagent	CAS No.	Molecular Formula	Molecular Weight (g/mol)	Supplier Example
4-Bromo-2-fluoroaniline	367-24-8	C ₆ H ₅ BrFN	190.01	Sigma-Aldrich
Acetic Anhydride	108-24-7	(CH ₃ CO) ₂ O	102.09	Fisher Scientific
Glacial Acetic Acid	64-19-7	CH ₃ COOH	60.05	VWR
Ethanol (95%)	64-17-5	C ₂ H ₅ OH	46.07	Decon Labs
Deionized Water	7732-18-5	H ₂ O	18.02	In-house

Laboratory Equipment

- 250 mL Round-bottom flask
- 100 mL Erlenmeyer flask
- Magnetic stirrer and stir bar
- Glass funnel and addition funnel

- Büchner funnel and filter flask assembly
- Whatman No. 1 filter paper
- Beakers (assorted sizes)
- Graduated cylinders
- Spatula and weighing paper
- Ice bath
- Vacuum oven or desiccator
- Melting point apparatus
- FT-IR Spectrometer
- NMR Spectrometer
- Mass Spectrometer

Environment, Health, and Safety (EHS) Protocol

A thorough risk assessment must be conducted before commencing this protocol. The following safety measures are mandatory.

- Personal Protective Equipment (PPE): Always wear a flame-retardant lab coat, chemical splash goggles, and nitrile gloves.
- Ventilation: All steps of this procedure must be performed inside a certified chemical fume hood to prevent inhalation of hazardous vapors.^{[1][2][3]}
- Reagent-Specific Hazards:
 - 4-Bromo-2-fluoroaniline: Harmful if swallowed or inhaled and causes skin and serious eye irritation.^{[4][5][6]} Avoid breathing dust.

- Acetic Anhydride: Flammable liquid and vapor.[1][2][7][8] It is corrosive and causes severe skin burns and eye damage. It is also harmful if swallowed and fatal if inhaled.[1][3] Handle with extreme care, avoiding contact with skin, eyes, and clothing.
- Glacial Acetic Acid: Flammable liquid and vapor. Causes severe skin burns and eye damage.
- Emergency Procedures:
 - Skin Contact: Immediately remove all contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes.[4][7] Seek immediate medical attention for burns from Acetic Anhydride or Acetic Acid.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][9] Remove contact lenses if present and easy to do. Seek immediate medical attention.
 - Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[2][4] If breathing is difficult, provide oxygen. Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water.[4][7] Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Waste Disposal: All chemical waste must be disposed of in appropriately labeled hazardous waste containers according to institutional and local regulations.

Detailed Synthesis Protocol

This protocol is designed for a representative 10 mmol scale synthesis.

Step 1: Reagent Preparation and Reaction Setup

- Place a 250 mL round-bottom flask containing a magnetic stir bar on a magnetic stirrer within a chemical fume hood.
- To the flask, add 1.90 g (10.0 mmol) of 4-bromo-2-fluoroaniline.

- Add 20 mL of glacial acetic acid to the flask. Stir the mixture at room temperature until the aniline is fully dissolved. Causality Note: Glacial acetic acid serves as a solvent that readily dissolves the starting aniline and is compatible with the acetylating agent.

Step 2: Acetylation Reaction

- In a separate small beaker or graduated cylinder, measure 1.12 mL (1.22 g, 12.0 mmol, 1.2 equivalents) of acetic anhydride.
- Transfer the acetic anhydride to an addition funnel placed on the round-bottom flask.
- Add the acetic anhydride dropwise to the stirring aniline solution over approximately 10-15 minutes. Causality Note: The dropwise addition is crucial to control the exothermic nature of the acylation reaction, preventing potential side reactions and ensuring safety.
- After the addition is complete, allow the reaction mixture to stir at room temperature for an additional 2 hours to ensure the reaction proceeds to completion.

Step 3: Product Isolation and Work-up

- Prepare a 400 mL beaker containing approximately 150 mL of an ice-water slurry.
- Slowly and carefully pour the reaction mixture from the flask into the beaker of ice water while stirring vigorously with a glass rod. A white precipitate should form immediately. Causality Note: Pouring the reaction mixture into ice water serves two purposes: it precipitates the organic product, which is insoluble in water, and it quenches the reaction by hydrolyzing any unreacted acetic anhydride to the water-soluble acetic acid.
- Continue stirring the slurry for 15-20 minutes to allow for complete precipitation.
- Set up a Büchner funnel with Whatman No. 1 filter paper over a filter flask connected to a vacuum source.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid cake in the funnel with two portions of 50 mL cold deionized water to remove residual acetic acid and other water-soluble impurities.

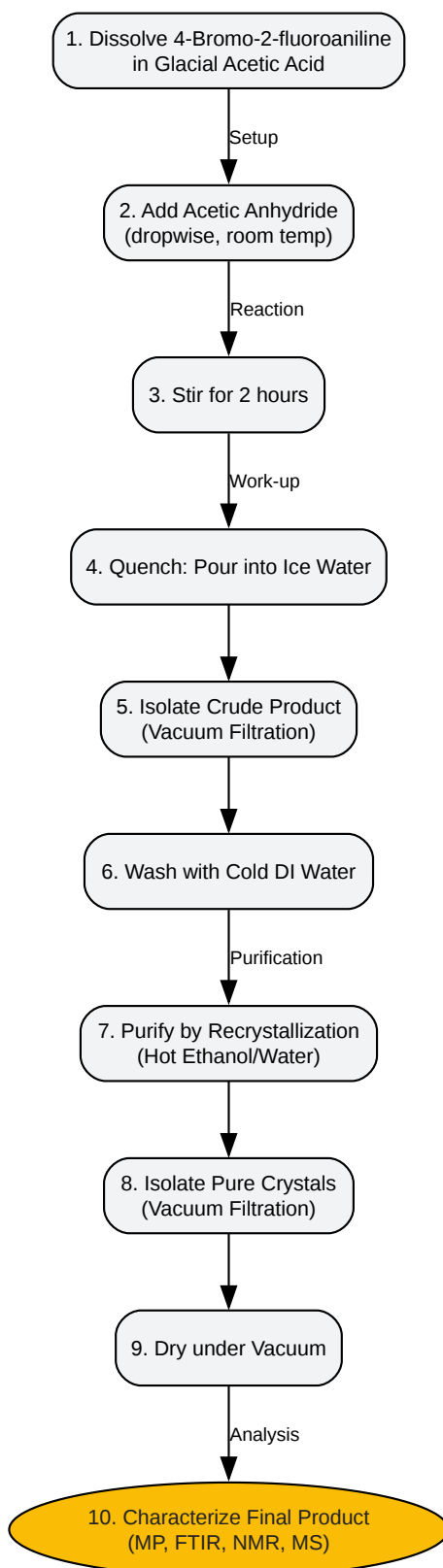
Step 4: Purification by Recrystallization

- Transfer the crude solid product to a 100 mL Erlenmeyer flask.
- Add a minimal amount of hot 95% ethanol (start with ~20-30 mL) to dissolve the solid completely. Gentle heating on a hot plate may be required. Causality Note: The principle of recrystallization is to dissolve the impure compound in a minimal amount of a hot solvent in which it is highly soluble. As the solution cools, the solubility of the desired compound decreases, causing it to crystallize out, while impurities remain dissolved in the solvent.
- Once dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- Further cool the flask in an ice bath for 30 minutes to maximize crystal formation.
- Collect the purified crystals by vacuum filtration, washing them with a small amount of ice-cold ethanol.

Step 5: Drying

- Place the purified, crystalline product on a pre-weighed watch glass.
- Dry the product to a constant weight in a vacuum oven at 50-60°C or in a desiccator under vacuum.
- Record the final mass and calculate the percentage yield. A typical yield for this reaction is in the range of 85-95%.

Diagram 2: Experimental Workflow



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Caption: Step-by-step workflow for the synthesis and purification.

Characterization and Data Analysis

The identity and purity of the synthesized **N-(4-Bromo-2-fluorophenyl)acetamide** must be confirmed using standard analytical techniques.

Property	Expected Result
Appearance	White to off-white crystalline solid
Molecular Formula	C ₈ H ₇ BrFNO[10][11]
Molecular Weight	232.05 g/mol [10][11]
Melting Point	~148-152 °C (Literature values may vary slightly)
FT-IR (KBr, cm ⁻¹)	~3250-3300 (N-H stretch), ~1660-1680 (C=O amide I band), ~1540 (N-H bend, amide II band) [10]
¹ H NMR (DMSO-d ₆)	δ ~9.9 (s, 1H, NH), δ ~8.0-7.2 (m, 3H, Ar-H), δ ~2.1 (s, 3H, CH ₃)
Mass Spec (EI)	m/z 231/233 (M ⁺ , M ⁺ +2, bromine isotope pattern), 189/191 ([M-COCH ₂] ⁺)[10]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low Yield	Incomplete reaction; loss of product during transfers or work-up.	Ensure complete dissolution of aniline before adding anhydride. Increase reaction time. Be meticulous during filtration and transfer steps.
Oily Product	Presence of impurities; insufficient cooling during precipitation.	Ensure the ice-water bath is sufficiently cold. Re-attempt recrystallization, ensuring complete dissolution in the minimum amount of hot solvent.
Product Fails Purity Test	Inadequate washing or incomplete recrystallization.	Repeat the recrystallization step, possibly with a different solvent system (e.g., isopropanol/water). Ensure thorough washing of the filtered crystals.

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